

Personal protective equipment for handling (αR,8aS)-GSK1614343

Author: BenchChem Technical Support Team. Date: December 2025

Compound of InterestCompound Name:(αR,8aS)-GSK1614343Cat. No.:B15571711
Get Quote

Essential Safety and Handling Guide for (αR,8aS)-GSK1614343

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling (α R,8aS)-GSK1614343. The following procedures are designed to ensure a safe laboratory environment and proper management of this potent antagonist of growth hormone secretagogue type 1a (GHS1a) receptors.

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to minimize exposure and ensure personal safety. The following table summarizes the required protective gear for handling ($\alpha R,8aS$)-GSK1614343.



Body Part	Required PPE	Specifications and Use
Hands	Chemical-impermeable gloves	Wear nitrile or other suitable resistant gloves at all times. Change gloves immediately if contaminated.
Eyes	Safety goggles	Tightly fitting safety goggles are required to protect against splashes and fine particles.
Body	Protective clothing	A lab coat or other suitable protective clothing should be worn to prevent skin contact.
Respiratory	Respirator (if applicable)	In case of inadequate ventilation or the potential for aerosol formation, a NIOSH- approved respirator should be used.

Operational and Disposal Plans

Handling and Storage:

- (αR,8aS)-GSK1614343 should be handled in a well-ventilated area, preferably within a chemical fume hood.
- Avoid the formation of dust and aerosols.
- Precautions should be taken to prevent fire from electrostatic discharge.
- The compound should be stored in a tightly sealed container in a dry, cool, and wellventilated place.
- It should be stored separately from foodstuff containers and incompatible materials.

Accidental Release Measures:



In the event of a spill, follow these steps:

- Evacuate personnel to a safe area, keeping people away from and upwind of the spill.
- Ensure adequate ventilation and remove all sources of ignition.
- Wear appropriate personal protective equipment, including chemical-impermeable gloves and safety goggles.
- For cleanup, use spark-proof tools and explosion-proof equipment.
- Collect the spilled material and place it in a suitable, closed container for disposal.
- Dispose of the collected material in accordance with all applicable local, state, and federal regulations.


Disposal:


Dispose of unused (α R,8aS)-GSK1614343 and any contaminated materials in accordance with institutional and governmental regulations for chemical waste. Do not let the chemical enter drains, as discharge into the environment must be avoided.

Safe Handling Workflow

The following diagram outlines the procedural steps for the safe handling of ($\alpha R,8aS$)-GSK1614343, from preparation to disposal.







Click to download full resolution via product page

Caption: Procedural flow for safe handling of $(\alpha R,8aS)$ -GSK1614343.







To cite this document: BenchChem. [Personal protective equipment for handling (αR,8aS)-GSK1614343]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15571711#personal-protective-equipment-for-handling-r-8as-gsk1614343]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com